

Essential Guide to the Safe Disposal of 2,6-dibromo-7H-purine

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Compound of Interest

Compound Name: 2,6-dibromo-7H-purine

Cat. No.: B071965

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **2,6-dibromo-7H-purine** (CAS No. 1196-41-4).

Disclaimer: A comprehensive Safety Data Sheet (SDS) with detailed disposal procedures for **2,6-dibromo-7H-purine** was not publicly available. The following guidance is based on general best practices for handling halogenated heterocyclic compounds and information available for structurally related chemicals. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations.

The toxicological properties of **2,6-dibromo-7H-purine** have not been thoroughly investigated. [1] Therefore, it should be handled with care, assuming it may be hazardous.

Key Safety and Handling Information

Proper personal protective equipment (PPE) is crucial when handling **2,6-dibromo-7H-purine**. This includes chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of any dust or fumes.[1]

In the event of a spill, avoid generating dust. The spilled material should be carefully collected and placed in a sealed container for disposal as hazardous waste. The area of the spill should then be decontaminated.

Quantitative Data and Hazard Profile

Due to the limited specific data for **2,6-dibromo-7H-purine**, the following table summarizes general information and data for related compounds to provide a conservative safety profile.

Parameter	Information	Source
CAS Number	1196-41-4	N/A
Molecular Formula	C ₅ H ₂ Br ₂ N ₄	N/A
Molecular Weight	277.9 g/mol	N/A
Appearance	White to off-white crystalline solid	N/A
Known Hazards of Related Compounds	May cause skin, eye, and respiratory irritation.	[2]
Occupational Exposure Limits	No specific limits have been established.	[1]
Hazardous Decomposition Products	May include carbon oxides, nitrogen oxides, and hydrogen bromide gas upon combustion.	N/A

Step-by-Step Disposal Protocol

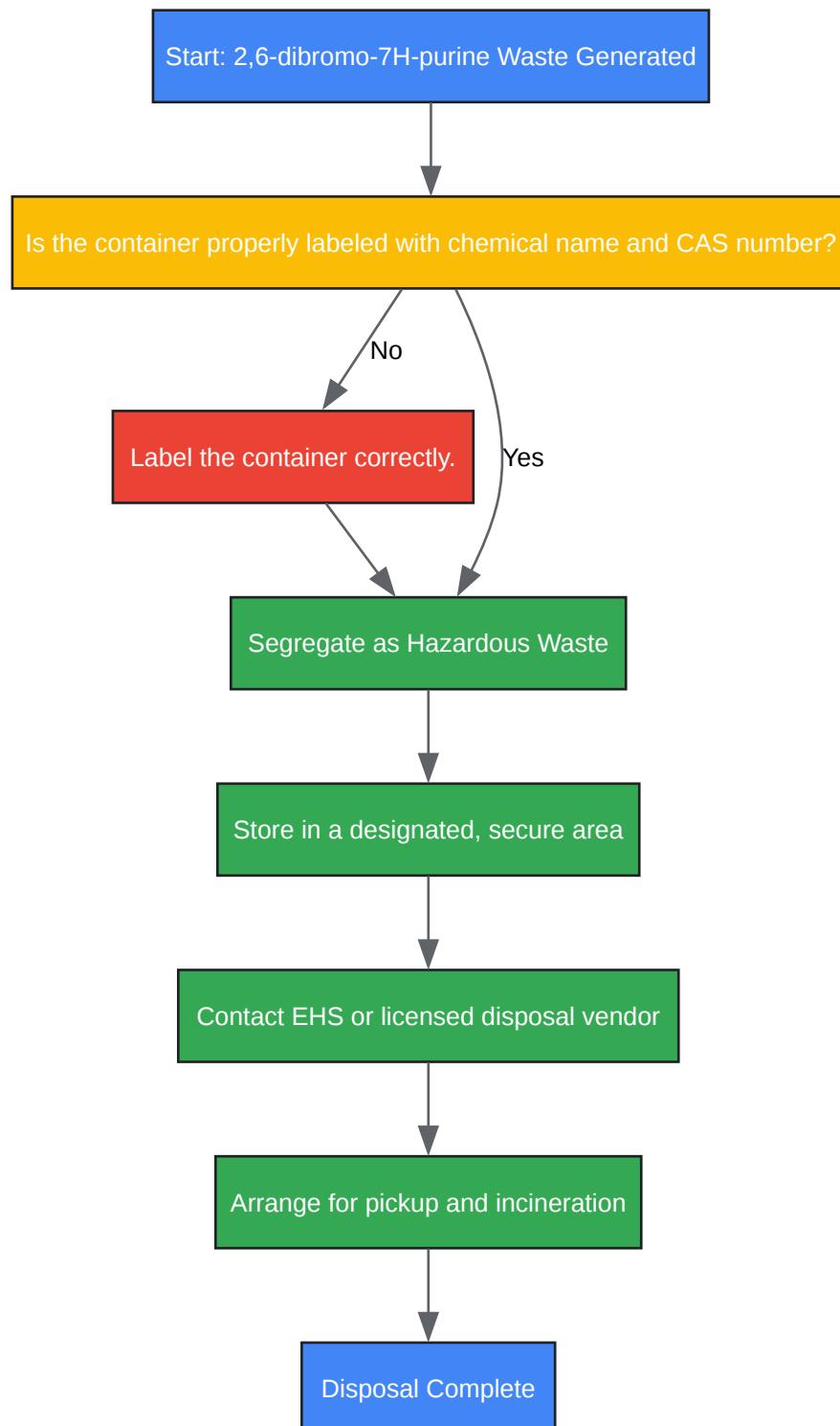
The proper disposal of **2,6-dibromo-7H-purine** is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All materials contaminated with **2,6-dibromo-7H-purine**, including unused chemical, contaminated labware (e.g., pipette tips, vials), and personal protective equipment, must be collected as hazardous waste. Do not mix this waste with non-hazardous materials or other chemical waste streams unless directed by your EHS department.
- **Containerization:** Use a designated, leak-proof, and clearly labeled hazardous waste container. The label should include the chemical name "**2,6-dibromo-7H-purine**," the CAS number "1196-41-4," and the appropriate hazard symbols.

- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.
- Arrangement for Disposal: Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for the collection and disposal of the waste. The preferred method of disposal for halogenated organic compounds is typically high-temperature incineration at a permitted facility.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2,6-dibromo-7H-purine**.

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Disposal Workflow for 2,6-dibromo-7H-purine

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References

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- 2. 767-69-1 Cas No. | 6-Bromo-7H-purine | Apollo [store.apolloscientific.co.uk]
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